

Technical Guide: Physicochemical Properties of 2,2,3,5-Tetramethylhexanal and Related Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,3,5-Tetramethylhexanal

Cat. No.: B15263473

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This technical guide provides a summary of the molecular formula and molecular weight for **2,2,3,5-tetramethylhexanal**. Due to the limited availability of direct experimental data for this specific aldehyde in public chemical databases, this guide also includes verified data for the closely related compounds, 2,2,3,5-tetramethylhexane and 2,2,3,5-tetramethylhexan-3-ol, for comparative purposes. This information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Overview of 2,2,3,5-Tetramethylhexanal

2,2,3,5-Tetramethylhexanal is an aldehyde derivative of hexane. The structure consists of a six-carbon hexane chain with four methyl group substituents at the 2, 2, 3, and 5 positions, and an aldehyde functional group at the 1 position. While specific experimental data for this compound is not readily available in prominent chemical databases, its molecular formula and weight can be deduced from its structure.

Deduced Physicochemical Properties:

The molecular formula of **2,2,3,5-tetramethylhexanal** is determined by its carbon backbone, methyl substituents, and the aldehyde functional group. The hexane base provides 6 carbon atoms, the four methyl groups add another 4 carbon atoms, resulting in a total of 10 carbon atoms. The general formula for an acyclic aldehyde is $C_n H_{2n} O$. Therefore, the molecular formula is $C_{10}H_{20}O$.

From this formula, the molecular weight can be calculated using the atomic weights of its constituent elements:

- Carbon (C): $10 \text{ atoms} \times 12.011 \text{ g/mol} = 120.11 \text{ g/mol}$
- Hydrogen (H): $20 \text{ atoms} \times 1.008 \text{ g/mol} = 20.16 \text{ g/mol}$
- Oxygen (O): $1 \text{ atom} \times 15.999 \text{ g/mol} = 15.999 \text{ g/mol}$
- Total Molecular Weight: 156.269 g/mol

Comparative Data of Related Compounds

For reference and comparison, the following table summarizes the confirmed molecular formulas and weights of the corresponding alkane (2,2,3,5-tetramethylhexane) and alcohol (2,2,3,5-tetramethylhexan-3-ol), for which data is publicly available.

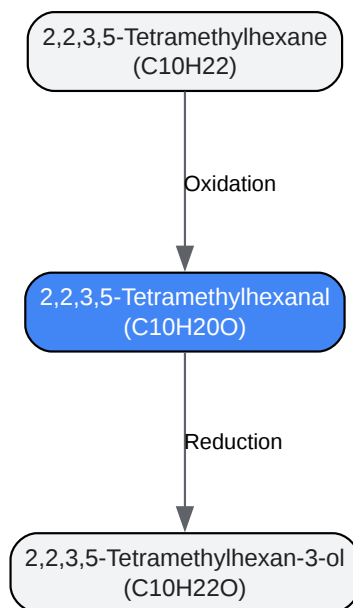
Compound Name	Molecular Formula	Molecular Weight (g/mol)
2,2,3,5-Tetramethylhexanal	C ₁₀ H ₂₀ O	156.27 (Calculated)
2,2,3,5-Tetramethylhexane	C ₁₀ H ₂₂	142.28[1]
2,2,3,5-Tetramethylhexan-3-ol	C ₁₀ H ₂₂ O	158.28[2]

Methodologies and Experimental Protocols

As the molecular formula and weight for **2,2,3,5-tetramethylhexanal** are presented based on chemical structure deduction, there are no experimental protocols to detail for this compound. The data for 2,2,3,5-tetramethylhexane and 2,2,3,5-tetramethylhexan-3-ol are derived from established chemical database entries, which compile information from various experimental and computational sources.

Logical Relationships

A diagram illustrating the structural relationship between the alkane, aldehyde, and alcohol is provided below to clarify their chemical transformations.



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Caption: Structural relationship of related compounds.

In this simplified representation, the aldehyde can be conceptually formed through the oxidation of the corresponding primary alcohol (had the hydroxyl group been on the terminal carbon) or a related alkane, and can be reduced to the corresponding alcohol.

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References

- 1. 2,2,3,5-Tetramethylhexane | C₁₀H₂₂ | CID 521425 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,2,3,5-Tetramethylhexan-3-ol | C₁₀H₂₂O | CID 53428639 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2,2,3,5-Tetramethylhexanal and Related Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15263473#2-2-3-5-tetramethylhexanal-molecular-weight-and-formula>]

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